

A Comparative Analysis of Aeruginoic Acid and the Putative 4-Methylaeruginoic Acid

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Compound of Interest

Compound Name: 4-Methylaeruginoic acid

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This guide provides a detailed comparative analysis of aeruginoic acid, a known siderophore with notable biological activities, and a hypothetical derivative, **4-methylaeruginoic acid**. Due to the current absence of scientific literature on **4-methylaeruginoic acid**, this comparison is based on the established properties of aeruginoic acid and predicted characteristics of its methylated analog derived from established structure-activity relationships.

Chemical Structure and Properties

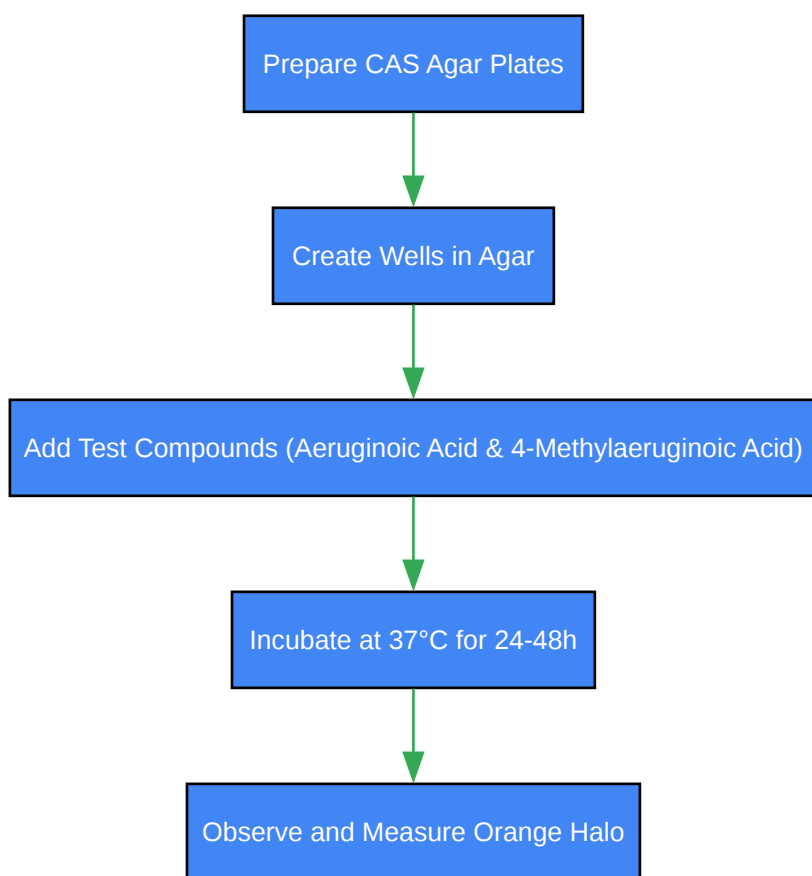
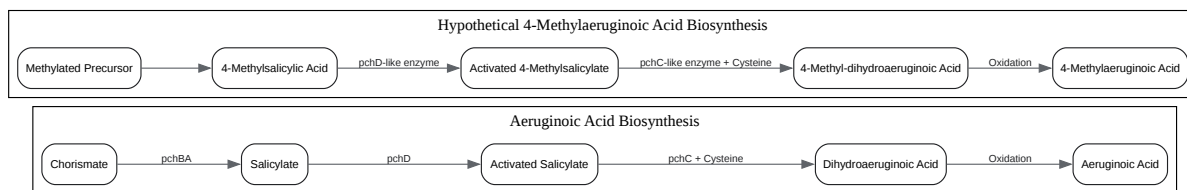
Aeruginoic acid is chemically identified as 2-(2-hydroxyphenyl)-4-thiazolecarboxylic acid[1][2][3]. It is a siderophore produced by *Pseudomonas aeruginosa* and is recognized as a shunt product in the pyochelin biosynthesis pathway[1]. The hypothetical **4-methylaeruginoic acid** would possess a methyl group at the fourth position of the hydroxyphenyl ring.

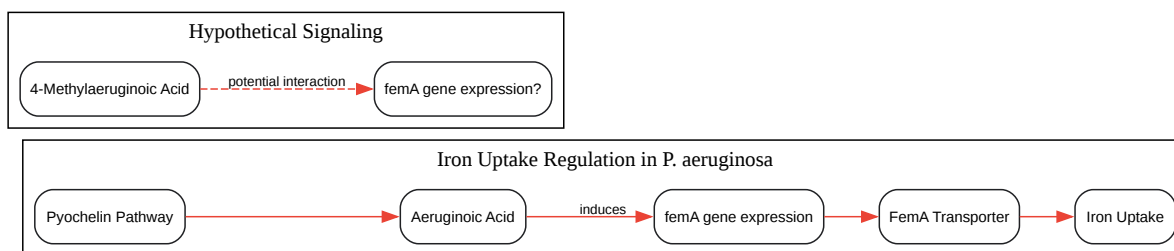
Property	Aeruginic Acid	4-Methylaeruginic Acid (Hypothetical)
Molecular Formula	C ₁₀ H ₇ NO ₃ S	C ₁₁ H ₉ NO ₃ S
Molecular Weight	221.2 g/mol [1]	235.26 g/mol
Chemical Structure	2-(2-hydroxyphenyl)-4-thiazolecarboxylic acid	2-(2-hydroxy-4-methylphenyl)-4-thiazolecarboxylic acid
Solubility	Soluble in ethanol, methanol, DMF, or DMSO; limited water solubility.	Predicted to have similar solubility, with potentially slightly increased lipophilicity due to the methyl group.
Appearance	White solid.	Predicted to be a white or off-white solid.

Biosynthesis

Aeruginic acid biosynthesis is intrinsically linked to the pyochelin synthesis pathway in *Pseudomonas aeruginosa*. The formation of dihydroaeruginic acid, a precursor to aeruginic acid, requires the iron-regulated pchDCBA operon. This pathway starts from chorismate and involves the activation of salicylate by the PchD protein.

The biosynthetic pathway for a putative **4-methylaeruginic acid** would likely diverge from this established pathway at the level of the precursor. It would necessitate the incorporation of a methylated salicylate derivative, such as 4-methylsalicylic acid.





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